An In-depth Technical Guide to 2-Ethylquinoline: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Ethylquinoline*
CAS No.:	*1613-34-9*
Cat. No.:	*B167955*

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Introduction

2-Ethylquinoline is an aromatic heterocyclic organic compound with the chemical formula $C_{11}H_{11}N$. As a derivative of quinoline, a structural component of many natural products and pharmacologically active molecules, **2-ethylquinoline** and its related compounds are of significant interest to researchers in medicinal chemistry and drug development.[1][2] The quinoline scaffold is renowned for its versatility and "druggability," contributing to a wide array of biological activities.[1] This guide provides a comprehensive technical overview of **2-ethylquinoline**, focusing on its fundamental physicochemical properties, established synthetic routes, reactivity, and its relevance in modern research, particularly in the development of novel therapeutic agents.

Core Physicochemical Properties and Molecular Weight

The cornerstone of any chemical entity's utility in research and development is a thorough understanding of its physical and chemical properties. The molecular weight of **2-ethylquinoline**, a critical parameter for stoichiometric calculations in synthesis and for

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analytical characterization, is 157.21 g/mol .[3] Key physicochemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	$C_{11}H_{11}N$	PubChem[3]
Molecular Weight	157.21 g/mol	PubChem[3]
IUPAC Name	2-ethylquinoline	PubChem[3]
CAS Number	1613-34-9	PubChem[3]
Appearance	Colorless to pale yellow liquid	CymitQuimica[2]
Density	1.051 g/cm³ (calculated)	chemBlink[4]
Boiling Point	245.5 °C at 760 mmHg (calculated)	chemBlink[4]
Solubility	Slightly soluble in water; more soluble in organic solvents like ethanol and ether.	CymitQuimica[2]

Synthesis of **2-Ethylquinoline**: Established Methodologies

The synthesis of the quinoline ring is a well-established area of organic chemistry, with several named reactions providing routes to this important scaffold. The choice of synthetic pathway is often dictated by the availability of starting materials and the desired substitution pattern on the quinoline core. For 2-substituted quinolines like **2-ethylquinoline**, the Doebner-von Miller and Friedländer syntheses are particularly relevant.

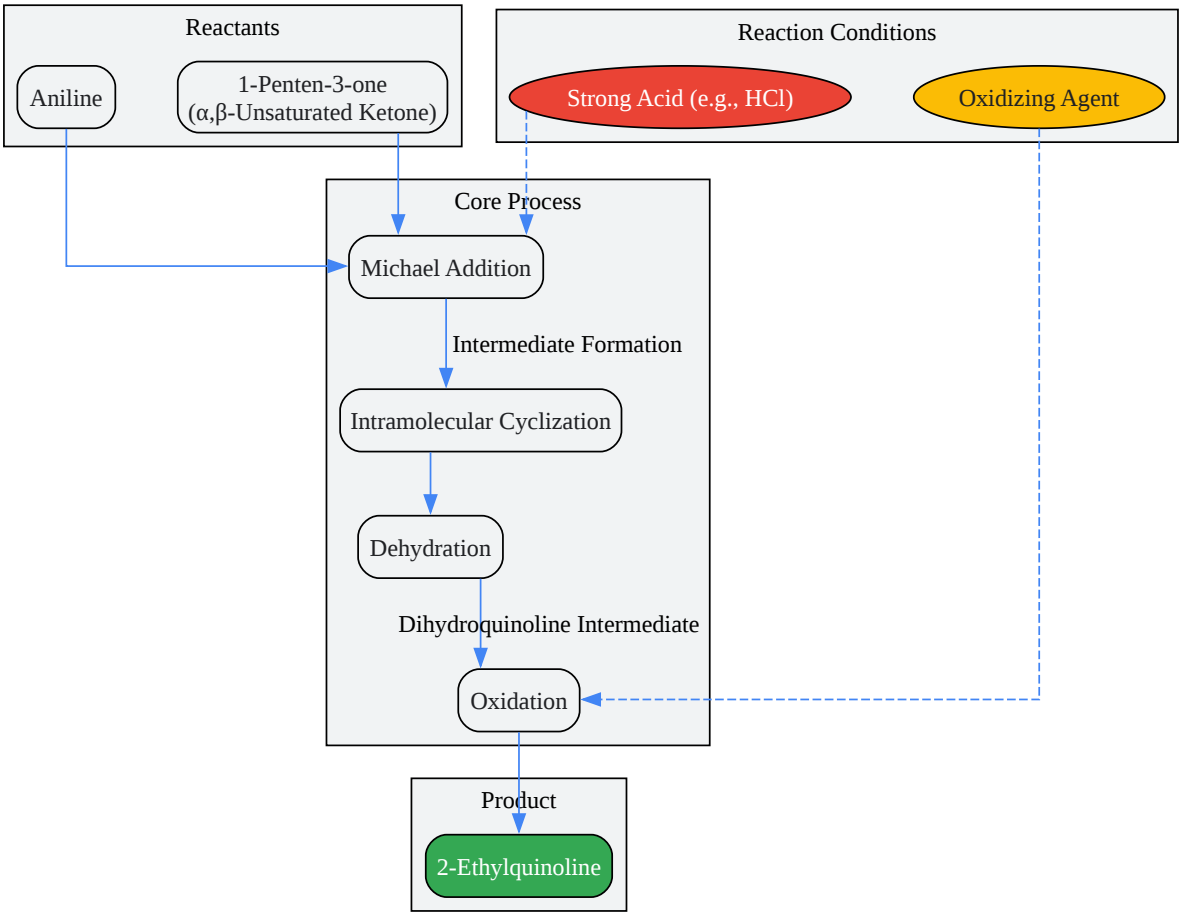
The Doebner-von Miller Reaction

The Doebner-von Miller reaction is a robust method for synthesizing quinolines, including 2-alkyl derivatives.[2][5] It involves the reaction of an aniline with an α,β-unsaturated carbonyl compound in the presence of a strong acid and an oxidizing agent.[5] The reaction can be highly exothermic, and careful control of the reaction conditions is necessary to prevent the formation of polymeric tars.[6]

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The general mechanism involves the Michael addition of the aniline to the α,β-unsaturated carbonyl compound, followed by cyclization and dehydration to form a dihydroquinoline, which is then oxidized to the final quinoline product.

Below is a conceptual workflow for the synthesis of **2-ethylquinoline** via a modified Doebner-von Miller approach.



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Caption: Workflow for the Doebner-von Miller synthesis of **2-ethylquinoline**.

The Friedländer Synthesis

Another classic and versatile method is the Friedländer synthesis, which involves the condensation of a 2-aminoaryl aldehyde or ketone with a compound containing a reactive α-methylene group (e.g., a ketone or aldehyde).[7][8] This reaction can be catalyzed by either an acid or a base.[7][9] The mechanism proceeds through an initial aldol condensation, followed by cyclization and dehydration to form the quinoline ring.[7][10] A significant advantage of the Friedländer synthesis is its ability to produce highly functionalized quinolines, although its utility can be limited by the availability of the required 2-aminoaryl carbonyl precursors.[11]

Chemical Reactivity

The chemical behavior of **2-ethylquinoline** is characteristic of the quinoline ring system, which exhibits properties of both pyridine and benzene.[2] The nitrogen atom imparts basicity to the molecule and deactivates the pyridine ring towards electrophilic substitution, while activating it for nucleophilic substitution. Conversely, the benzene ring is more susceptible to electrophilic attack. This dual reactivity makes **2-ethylquinoline** a versatile building block in organic synthesis.

Applications in Research and Drug Development

The quinoline scaffold is a "privileged structure" in medicinal chemistry, appearing in a multitude of compounds with a broad spectrum of pharmacological activities.[12] Quinoline derivatives have been extensively studied and developed as:

- Anticancer Agents: Many quinoline-based compounds have shown potent antiproliferative properties by inhibiting targets such as tyrosine kinases and topoisomerases.[1][13]
- Antimalarial Drugs: Historically, quinoline derivatives like chloroquine have been cornerstones of antimalarial therapy.[14][15]
- Antibacterial and Antifungal Agents: The quinoline core is present in several broad-spectrum antibiotics and compounds with significant antifungal activity.[2][14]

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- Anti-inflammatory and Antiviral Compounds: Research has demonstrated the potential of quinoline derivatives in treating inflammatory conditions and viral infections.[14][15]

The ethyl group at the 2-position of **2-ethylquinoline** can be a key site for further functionalization, allowing for the synthesis of diverse libraries of compounds for screening and drug discovery programs.

Analytical Characterization

The purity and identity of **2-ethylquinoline** are typically confirmed using standard analytical techniques. Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful method for both separating **2-ethylquinoline** from a mixture and confirming its molecular weight through mass analysis.[3] Additionally, High-Performance Liquid Chromatography (HPLC) is widely used for the quantitative analysis of quinoline derivatives in various matrices, including biological samples.[16][17]

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2-ethylquinoline** is considered a hazardous substance.[3]

- Hazards: It is reported to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[3]

- Precautions: Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound.[18] Work should be conducted in a well-ventilated area or a chemical fume hood to avoid inhalation of vapors.[18]

Experimental Protocol: Synthesis of a 2-Alkylquinoline via Doebner-von Miller Reaction

The following is a representative, field-proven protocol for the synthesis of a 2-alkylquinoline, adapted from established Doebner-von Miller procedures. This protocol is intended for instructional purposes and should be performed by trained personnel in a suitable laboratory setting.

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Objective: To synthesize a 2-alkylquinoline from aniline and an α,β-unsaturated carbonyl compound.

Materials:

- Aniline
- α,β-Unsaturated aldehyde or ketone (e.g., crotonaldehyde for 2-methylquinoline)
- Concentrated Hydrochloric Acid (HCl)
- Toluene
- Sodium Hydroxide (NaOH) solution (concentrated)
- Dichloromethane or Ethyl Acetate
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Round-bottom flask, reflux condenser, mechanical stirrer, addition funnel

Procedure:

- Setup: Assemble a round-bottom flask with a reflux condenser and a mechanical stirrer in a chemical fume hood.
- Reactant Preparation: In the round-bottom flask, combine aniline (1.0 equivalent) and 6 M hydrochloric acid. Heat the mixture to reflux with stirring.[19]
- Slow Addition: In a separate addition funnel, dissolve the α,β-unsaturated carbonyl compound (1.2 equivalents) in toluene.[19]
- Reaction: Add the toluene solution dropwise to the refluxing aniline hydrochloride solution over a period of 1-2 hours. The slow addition is crucial to control the exothermic nature of the reaction and minimize the formation of tar-like byproducts.[6][19]
- Reflux: After the addition is complete, continue to reflux the mixture for an additional 4-6 hours. Monitor the reaction's progress using Thin Layer Chromatography (TLC).[19]

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- Work-up: Once the reaction is complete, allow the mixture to cool to room temperature.
- Neutralization: Carefully neutralize the acidic mixture by slowly adding a concentrated solution of sodium hydroxide until the solution is basic (confirm with pH paper).
- Extraction: Transfer the mixture to a separatory funnel and extract the product with an organic solvent such as dichloromethane or ethyl acetate (3 x 50 mL).
- Washing and Drying: Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Purification: Filter off the drying agent and concentrate the organic solvent under reduced pressure using a rotary evaporator. The crude product can then be purified by distillation or column chromatography to yield the desired 2-alkylquinoline.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Ethylquinoline: Properties, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b167955/docs#an-in-depth-technical-guide-to-2-ethylquinoline-properties-synthesis-and-applications]

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